Safety data sheet for Ethyl 2-methylbutanoate-d9

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Compound of Interest

Compound Name:	*Ethyl 2-methylbutanoate-d9*
Cat. No.:	*B15556850*

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Chemical Identification and Physical Properties

This section summarizes the key identifiers and physico-chemical properties of **Ethyl 2-methylbutanoate-d9** and its non-deuterated counterpart.

Property	Value	Source
Molecular Formula	$C_7H_5D_9O_2$	[1][2]
Molecular Weight	139.24 g/mol	[2][3]
Appearance	Colorless oily liquid	[4][5]
Odor	Fruity	[4][5]
Flash Point	26.1 °C (79.0 °F) - Closed Cup	[6]
Solubility	Insoluble in water	[4][5][7]
Specific Gravity	0.863 - 0.870 @ 25°C	[7]
Vapor Properties	Vapors are heavier than air and may form explosive mixtures with air.	[8][9]

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Hazard Identification and GHS Classification

Ethyl 2-methylbutanoate is classified as a flammable liquid. The following table summarizes its GHS classification.

GHS Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[6][10]

Signal Word: Warning[6][10][11]

Hazard Pictogram:

Flame

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GHS Pictogram for Flammable Hazards.

Precautionary Statements:

- Prevention:
  - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4][6][10]
  - P233: Keep container tightly closed.[4][6]
  - P240: Ground and bond container and receiving equipment.[4][6]
  - P241: Use explosion-proof electrical/ventilating/lighting equipment.[4][6][10]

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- P242: Use non-sparking tools.[4][6]
- P243: Take action to prevent static discharges.[4][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6][10]

- Response:
  - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][10]
  - P370+P378: In case of fire: Use appropriate media to extinguish.[6]
- Storage:
  - P403+P235: Store in a well-ventilated place. Keep cool.[6][10]
- Disposal:
  - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[6]

Toxicological Information

The toxicological properties of Ethyl 2-methylbutanoate have not been fully investigated. The available data for the non-deuterated form is summarized below.

Toxicity Endpoint	Value	Species	Method	Source
Acute Oral Toxicity	LD50 > 2000 mg/kg	Rat	ECHA	[9]
Acute Dermal Toxicity	LD50 > 2000 mg/kg	Rat	ECHA	[9]
Acute Inhalation Toxicity	LC50 > 5.967 mg/L/4h	Rat	ECHA	[9]

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Signs and Symptoms of Exposure: To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[7] Overexposure may cause headache, dizziness, tiredness, nausea, and vomiting.[11]

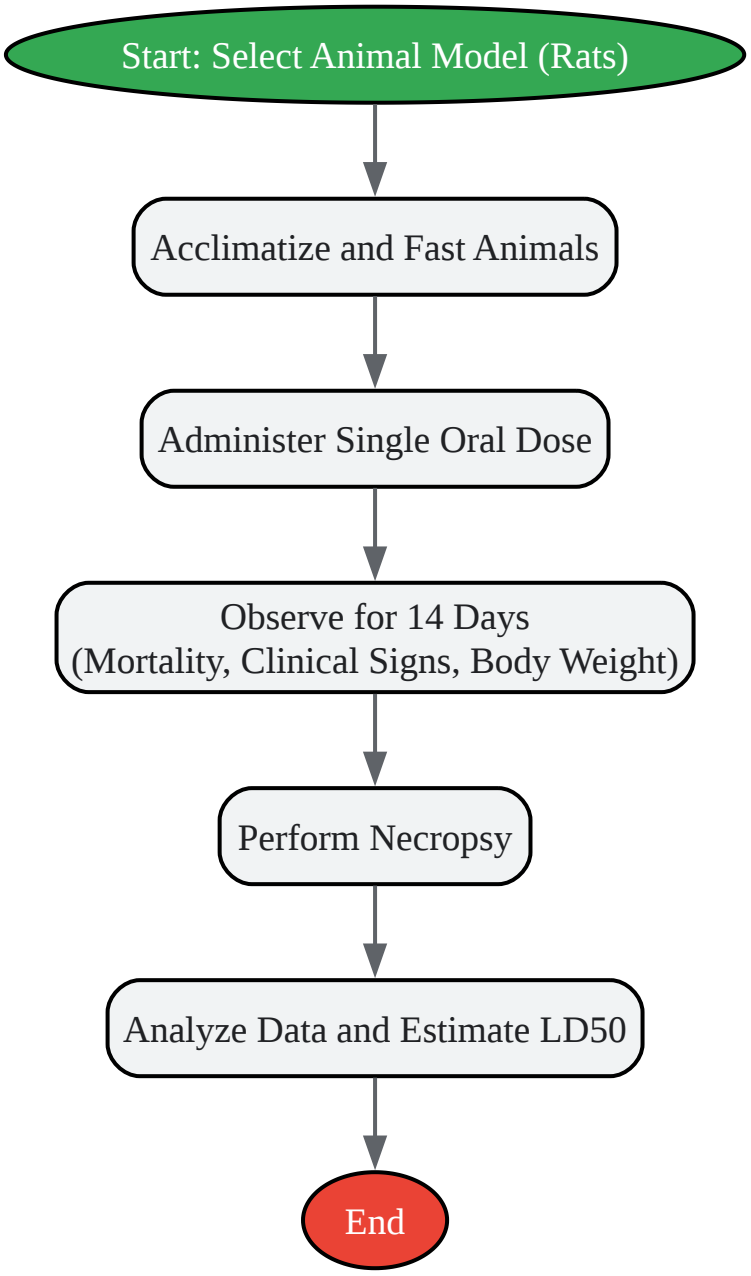
Experimental Protocols

Detailed experimental protocols for the toxicological data are not provided in the source documents. However, standardized OECD guidelines are typically followed for such studies. Below are representative protocols.

Acute Oral Toxicity - OECD 423:

- Objective: To determine the acute oral toxicity of a substance.
- Principle: A stepwise procedure with a limited number of animals per step. The substance is administered orally to a group of animals at a defined dose. Observations of effects and mortality are made.
- Animal Model: Typically rats, one sex (usually females).
- Procedure:
  - Animals are fasted prior to dosing.
  - The substance is administered in a single dose by gavage.
  - Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days.
  - A necropsy is performed on all animals at the end of the study.
- Data Analysis: The LD50 is estimated based on the observed mortality.

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Workflow for Acute Oral Toxicity Testing (OECD 423).

Handling and Storage

Precautions for Safe Handling:

- Avoid inhalation of vapor or mist.[7]

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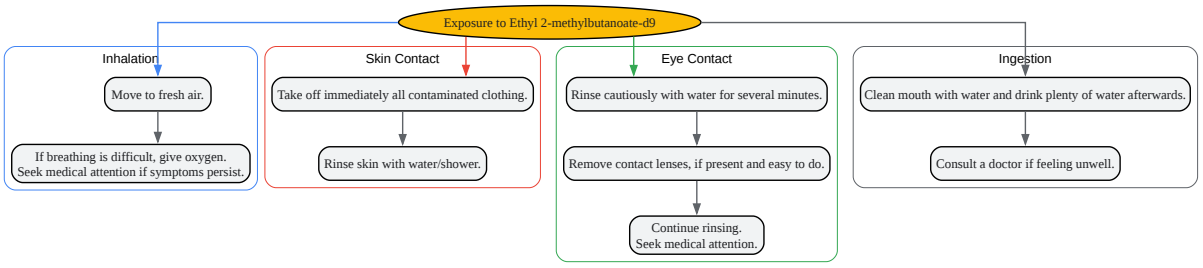
- Keep away from open flames, hot surfaces, and sources of ignition.[12]
- Take precautionary measures against static discharge.[7][12]
- Use in a well-ventilated area.[8]
- Wear appropriate personal protective equipment (PPE).[10]

Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.[7][12]
- Store in a cool place.[6][10]
- Incompatible materials include strong oxidizing agents and strong bases.[7][11]

First-Aid Measures

The following diagram illustrates the recommended first-aid procedures in case of exposure.



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